

Promethium-145 Long-Term Stability: Technical Support Center

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Promethium-145

CAS No.: 15706-44-2

Cat. No.: B1200467

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term stability and use of **Promethium-145** (Pm-145) sources. The information is presented in a question-and-answer format to directly address potential issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary factor determining the long-term stability of a **Promethium-145** source?

The primary factor is its radioactive decay, which is governed by its half-life. **Promethium-145** has a half-life of 17.7 years.^{[1][2][3]} This means that the activity of the source will decrease by 50% every 17.7 years. This decay is a predictable and fundamental characteristic of the isotope.

Q2: What are the decay products of **Promethium-145**, and do they interfere with experiments?

Promethium-145 primarily decays via electron capture to stable Neodymium-145 (Nd-145).^[4]^[5] It also has a very rare alpha decay mode to stable Praseodymium-141.^[1] As these

daughter products are stable, they do not contribute to the radioactive emissions of the source. However, the accumulation of these nuclides within the source matrix over many years could potentially alter the physical or chemical properties of the source, though this is generally not a significant concern for most applications.

Q3: Can the decay rate of **Promethium-145** be altered by experimental conditions?

For all practical laboratory purposes, the radioactive decay rate of **Promethium-145** is constant and cannot be changed by temperature, pressure, or chemical environment.

Q4: What are the common physical and chemical forms of **Promethium-145** sources?

While specific product data sheets are the best source of this information, **Promethium-145**, like other beta-emitting isotopes used in laboratories, is typically supplied as a sealed source.

[6][7][8] Common forms include:

- **Plated Sources:** The radioactive material is electroplated or dried onto a stable metal backing.[6]
- **Encapsulated Sources:** The promethium, often in the form of an oxide (Pm_2O_3) or other compound, is sealed within a durable, inert capsule, typically made of stainless steel.[7][9] The radioactive material may be incorporated into a ceramic or metallic matrix to enhance stability.

Q5: What is the specific activity of **Promethium-145**?

There are conflicting reports in the literature regarding the specific activity of **Promethium-145**. Some sources state it as 940 Ci/g, while others report it as 139 Ci/g.[1] A theoretical calculation based on its half-life and atomic weight yields a value of approximately 140.3 Ci/g (5.19 TBq/g), suggesting the lower value is more accurate. It is recommended to refer to the manufacturer's calibration certificate for the specific activity of your source.

Troubleshooting Guides

Issue 1: Lower than Expected Count Rate

Possible Causes and Solutions:

Cause	Troubleshooting Steps
Radioactive Decay	1. Calculate the expected current activity of your source based on its original activity and age using the decay formula: $A = A_0 * (1/2)^{(t / T_{1/2})}$, where A is the current activity, A_0 is the initial activity, t is the elapsed time, and $T_{1/2}$ is the half-life (17.7 years). 2. Compare the calculated activity with your measured count rate (after accounting for detector efficiency).
Detector Malfunction	1. Check Detector Settings: Ensure the high voltage, discriminator, and amplifier settings are appropriate for detecting the low-energy beta particles from Pm-145. 2. Perform a Plateau Check: For Geiger-Müller detectors, determine the operating voltage plateau to ensure stable operation. [10] [11] [12] [13] 3. Use a Check Source: Measure a known, stable check source (e.g., Cs-137) to verify the detector is functioning correctly.
Increased Source-to-Detector Distance	1. The intensity of radiation decreases with the square of the distance from the source. Ensure your experimental geometry is consistent and reproducible. 2. Minimize the distance between the source and the detector, taking into account any necessary absorbers or collimators.
Intervening Material	1. The soft beta particles from Pm-145 are easily attenuated. Ensure there are no unexpected materials (e.g., condensation, dirt, incorrect absorbers) between the source and the detector. 2. For windowless detectors, ensure the vacuum is at the appropriate level.
Self-Absorption	If you are using an unsealed or custom-prepared source, an uneven distribution or excessive thickness of the radioactive material


can lead to self-absorption of the emitted beta particles.

Issue 2: Suspected Source Leakage or Contamination

Signs of a Leaking Source:

- Increased background radiation levels in the vicinity of the source storage or experimental area.
- Contamination found on equipment or surfaces near the source.
- Visible damage to the source housing.

Troubleshooting Workflow for Suspected Leakage:

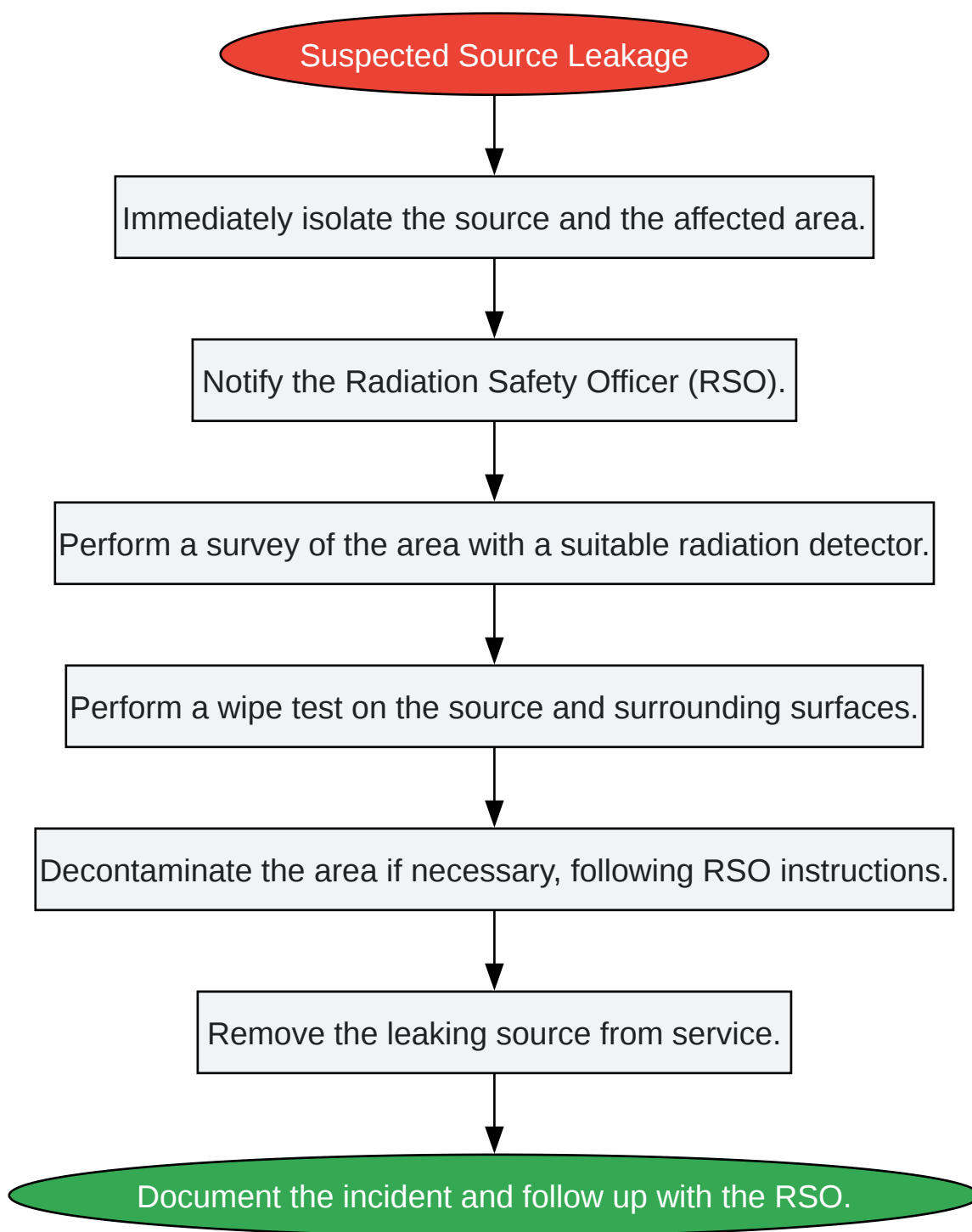

[Click to download full resolution via product page](#)

Caption: Workflow for responding to a suspected **Promethium-145** source leak.

Experimental Protocols

Protocol 1: Performing a Wipe Test for a Sealed Promethium-145 Source

Objective: To determine if a sealed Pm-145 source is leaking radioactive material.

Materials:

- Filter paper or cotton swabs
- Solvent (e.g., ethanol or deionized water)
- Forceps or tongs
- Labeled containers (e.g., small bags or vials) for each wipe
- Low-background beta counter (e.g., liquid scintillation counter or gas-flow proportional counter)
- Personal protective equipment (gloves, lab coat)

Procedure:

- Preparation: Put on gloves and a lab coat. Prepare labeled containers for each area to be wiped.
- Wipe Preparation: Moisten a piece of filter paper or a swab with the solvent. Do not oversaturate.
- Wiping the Source: Using forceps or tongs, wipe the external surfaces of the source holder and the nearest accessible surfaces to the source itself.[\[4\]](#)[\[6\]](#)[\[14\]](#)[\[15\]](#)
- Wiping the Surrounding Area: Use separate, new wipes to test the storage container and the work area where the source is used.
- Sample Analysis: Place each wipe in its labeled container. Measure the activity of each wipe using a low-background beta counter.

- Interpretation: A count rate significantly above the background level indicates removable contamination and a leaking source. The action level for a leaking source is typically 0.005 μCi (185 Bq).[16]
- Action: If a leak is detected, immediately notify your institution's Radiation Safety Officer and follow the "Suspected Source Leakage" workflow.

Protocol 2: Detector Calibration for Promethium-145

Objective: To determine the efficiency of a beta detector for the specific emissions of Pm-145.

Materials:

- Calibrated **Promethium-145** source with a known activity traceable to a national standards laboratory.
- The detector to be calibrated (e.g., Geiger-Müller counter, proportional counter, or solid-state detector).
- Data acquisition electronics.
- Mounting jig to ensure reproducible source-detector geometry.

Procedure:

- Background Measurement: With the Pm-145 source removed from the vicinity, acquire a background count for a sufficient time to obtain good statistics.
- Source Measurement: Place the calibrated Pm-145 source in the mounting jig at a fixed, reproducible distance from the detector.
- Data Acquisition: Acquire a count from the source for a predetermined amount of time.
- Calculate Net Count Rate: Subtract the background count rate from the source count rate.
- Calculate Detector Efficiency: The efficiency (ϵ) is calculated as: $\epsilon = (\text{Net Count Rate} / \text{Source Activity})$.

- **Energy Considerations:** Be aware that Pm-145 is a soft beta emitter. The detector window thickness and any air gap will affect the efficiency. For low-energy beta emitters, liquid scintillation counting can be a more accurate method for activity determination.[\[17\]](#)
- **X-ray Interference:** **Promethium-145** can generate X-rays as a result of its beta particles interacting with the source material and housing.[\[14\]](#) Depending on the detector used, these X-rays may contribute to the measured count rate. This should be considered when interpreting the results, especially if comparing with other beta sources.

Data Presentation


Table 1: Decay Characteristics of **Promethium-145**

Property	Value
Half-life ($T_{1/2}$)	17.7 years [1] [2] [3]
Primary Decay Mode	Electron Capture (>99%) [5]
Rare Decay Mode	Alpha Decay (<<1%) [1]
Primary Decay Product	Neodymium-145 (Stable) [4]
Rare Decay Product	Praseodymium-141 (Stable) [1]
Primary Emissions	Soft Beta Particles, X-rays [14]
Calculated Specific Activity	~140.3 Ci/g (~5.19 TBq/g)

Table 2: Troubleshooting Low Count Rates

Symptom	Possible Cause	Recommended Action
Consistently low counts over time	Radioactive Decay	Recalculate the source's current activity.
Sudden drop in counts	Detector Malfunction	Check detector settings, perform a plateau check, use a check source.
Inconsistent readings	Poor Geometry	Use a fixed source holder to ensure reproducible positioning.
No counts detected	Incorrect detector type/window	Ensure the detector is suitable for low-energy beta particles (thin window).

Visualizations

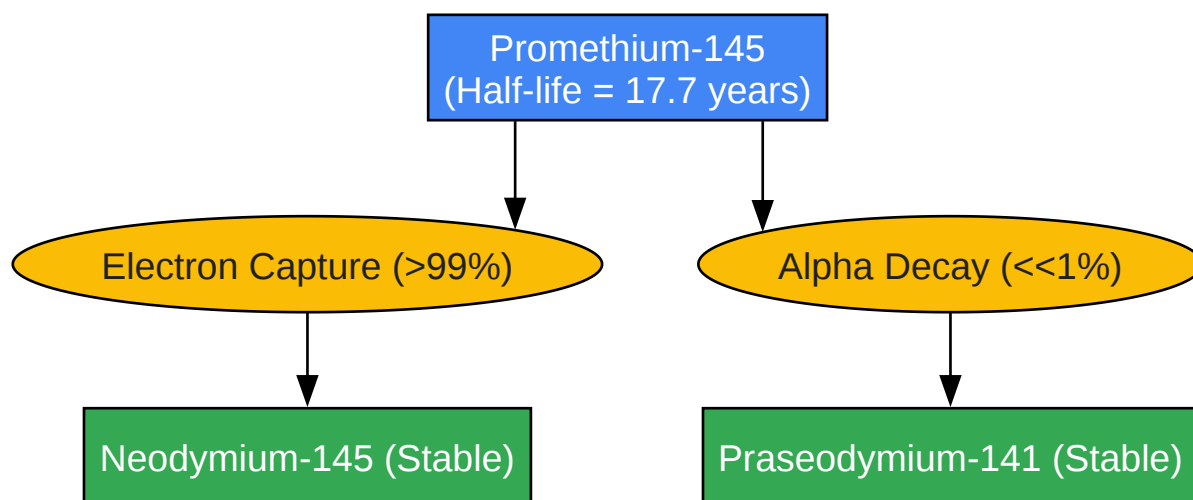

[Click to download full resolution via product page](#)

Caption: Decay pathway of **Promethium-145**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Promethium - Wikipedia \[en.wikipedia.org\]](#)
- [2. Promethium - Element information, properties and uses | Periodic Table \[periodic-table.rsc.org\]](#)
- [3. Promethium-145 - isotopic data and properties \[chemlin.org\]](#)
- [4. ISOFLEX USA - Promethium \[isoflex.com\]](#)
- [5. mirdsoft.org \[mirdsoft.org\]](#)
- [6. ehs.princeton.edu \[ehs.princeton.edu\]](#)
- [7. iaea.org \[iaea.org\]](#)
- [8. Sealed sources — Northern RPA \[northernrpa.co.uk\]](#)
- [9. The Promethium \(Pm\) Market | SFA \(Oxford\) \[sfa-oxford.com\]](#)
- [10. scribd.com \[scribd.com\]](#)
- [11. nvlpubs.nist.gov \[nvlpubs.nist.gov\]](#)
- [12. lip.pt \[lip.pt\]](#)
- [13. phy.olemiss.edu \[phy.olemiss.edu\]](#)
- [14. Promethium \[chemeurope.com\]](#)
- [15. inis.iaea.org \[inis.iaea.org\]](#)
- [16. americanelements.com \[americanelements.com\]](#)
- [17. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [Promethium-145 Long-Term Stability: Technical Support Center]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1200467/docs#promethium-145-long-term-stability-technical-support-center\]](https://www.benchchem.com/product/b1200467/docs#promethium-145-long-term-stability-technical-support-center)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)